

Technical Support Center: Preventing AP-14145 HCl Degradation

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Compound of Interest

Compound Name: AP-14145 HCl

Cat. No.: B1192163

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Compound Profile & Stability Overview

AP-14145 Hydrochloride is a potent, negative allosteric modulator of KCa2 (SK) channels.^{[1][2]} As a hydrochloride salt, it exhibits specific physicochemical properties—primarily hygroscopicity and pH-dependent solubility—that dictate its stability.

Physicochemical Summary

Property	Specification	Critical Note
CAS Number	2387505-59-9	Verify batch-specific CoA for hydration state.[1]
Molecular Weight	398.81 g/mol	Batch MW may vary due to water content (hydrates).[1]
Solubility (DMSO)	~100 mM (39 mg/mL)	Stable. Recommended for stock solutions.[1]
Solubility (Water)	Very Low / Unstable	Risk. Prone to precipitation and hydrolysis.
Storage (Solid)	-20°C (Desiccated)	Stable for >2 years if kept dry and dark.
Storage (Solution)	-80°C (Anhydrous)	Stable for ~6 months. Avoid freeze-thaw.

Critical Degradation Pathways

To prevent degradation, you must understand why it occurs. **AP-14145 HCl** is susceptible to three primary failure modes:

- Hygroscopic Hydrolysis (Chemical):
 - Mechanism: The HCl salt form attracts atmospheric moisture. Water molecules attack the acetamide linkage (amide hydrolysis) or facilitate ring oxidation, leading to ring-opening or cleavage.
 - Indicator: Clumping of powder; "vinegar-like" smell (rare, indicates advanced hydrolysis).
- Photolytic Oxidation (Chemical):
 - Mechanism: The benzimidazole core and trifluoromethyl-phenyl moiety can generate free radicals upon UV exposure, leading to N-oxidation or polymerization.
 - Indicator: Solution turns yellow or brown.

- Salt Disproportionation (Physical):
 - Mechanism: In high-humidity environments or basic aqueous buffers (pH > 7.4), the HCl counter-ion may dissociate, causing the molecule to revert to its free base form. The free base is insoluble in water, resulting in immediate precipitation.
 - Indicator: Visible white precipitate or "cloudiness" upon dilution.

Master Protocol: Preparation & Storage

Step 1: Anhydrous Stock Preparation

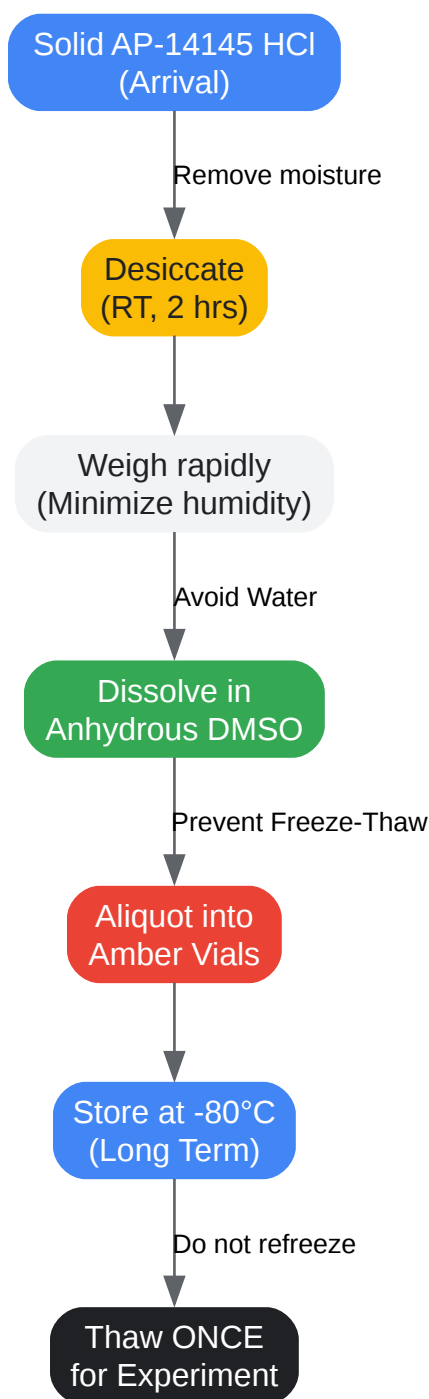
- Solvent Choice: Use High-Grade Anhydrous DMSO (Dimethyl Sulfoxide).
 - Why: DMSO stabilizes the polar salt form while preventing hydrolysis.
 - Avoid: Ethanol (unless necessary for specific in vivo formulations) due to higher evaporation rates and potential for esterification if traces of acid are present.
- Concentration: Prepare a 10 mM or 50 mM stock. Higher concentrations (up to 100 mM) are possible but increase the risk of "crashing out" upon freezing.

Step 2: The "Crash" Dilution Method

Never add the buffer to the DMSO stock. Always add the DMSO stock to the buffer.

- Vortex the buffer (e.g., PBS, pH 7.2) to create a vortex cone.
- Slowly pipette the AP-14145 DMSO stock directly into the center of the vortex.
- Result: Rapid dispersion prevents local high concentrations that trigger precipitation.

Step 3: Storage Workflow (Visualized)



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Figure 1: Optimal workflow for handling **AP-14145 HCl** to minimize hygroscopic degradation and freeze-thaw damage.

Troubleshooting & FAQs

Q1: My AP-14145 solution turned yellow after 2 weeks at 4°C. Is it still usable?

Status:Likely Degraded.

- Cause: Yellowing in benzimidazole compounds typically indicates photo-oxidation.
- Solution: Discard the solution. For future experiments, store working solutions in amber tubes or wrap clear tubes in aluminum foil. Never store working solutions (aqueous) for more than 24 hours.

Q2: I see a white precipitate immediately after diluting into PBS (pH 7.4). Why?

Status:Salt Disproportionation / Solubility Limit Exceeded.

- Cause: AP-14145 is an HCl salt.^{[3][4][5]} At physiological pH (7.4), the equilibrium shifts toward the free base, which is hydrophobic.
- Troubleshooting:
 - Reduce Concentration: Ensure your final concentration is < 10 µM in aqueous buffer.
 - Check DMSO %: Maintain at least 0.1% DMSO in the final buffer to aid solubility.
 - Use a Carrier: For higher concentrations, use 20% Captisol® or Tween-80 to encapsulate the free base.

Q3: Can I use water to make the stock solution?

Answer:NO.

- Reasoning: While HCl salts are theoretically water-soluble, AP-14145 has a large hydrophobic region (trifluoromethyl-phenyl). In water, it forms a metastable solution that will hydrolyze over time or precipitate unpredictably.
- Correct Protocol: Dissolve in 100% DMSO, then dilute into water immediately before use.

Q4: How do I handle the "Batch Specific Molecular Weight"?

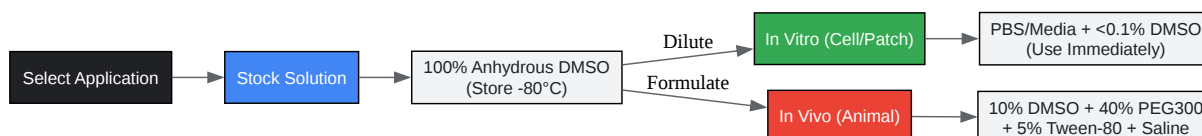
Answer:

- Context: HCl salts can be hydrates (e.g., monohydrate, dihydrate). A generic MW of 398.81 might not match your specific vial.
- Action: Check the label on the vial or the Certificate of Analysis (CoA).
- Calculation:

Failure to adjust for batch MW is a common cause of potency errors.

Decision Logic: Solvent Selection

Use this logic gate to determine the correct solvent system for your specific assay.



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Figure 2: Solvent selection decision tree based on experimental application.

References

- Diness, J. G., et al. (2017). A new negative allosteric modulator, AP14145, for the study of small conductance calcium-activated potassium (KCa₂) channels. *British Journal of Pharmacology*, 174(23), 4396–4408. Available at: [\[Link\]](#)

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Sources

- [1. AP 14145 hydrochloride | Calcium-Activated Potassium Channels | Tocris Bioscience \[tocris.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [4. Calcium-Activated Potassium \(KCa\) Channels | Potassium Channels | Tocris Bioscience \[tocris.com\]](#)
- [5. pharxmonconsulting.com \[pharxmonconsulting.com\]](#)
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